

Application Notes and Protocols for Wastewater Treatment Using Performic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Performic acid*

Cat. No.: *B091509*

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Introduction

Performic acid (PFA) is a potent oxidizing agent and disinfectant that is gaining prominence as a highly effective alternative for wastewater treatment.[1] Unlike traditional chlorine-based treatments, PFA does not produce harmful halogenated disinfection byproducts.[2] It is particularly noted for its rapid and efficient inactivation of a broad spectrum of microorganisms, including bacteria, viruses, and spores.[2][3] PFA is an unstable compound and is generated on-site by reacting formic acid with hydrogen peroxide, which makes its application in wastewater treatment both agile and effective.[4][5]

These application notes provide a comprehensive overview of the use of **performic acid** in wastewater treatment, with a focus on disinfection and the oxidation of chemical contaminants. Detailed protocols for laboratory-scale experiments, quantitative data on treatment efficacy, and diagrams illustrating reaction pathways and experimental workflows are presented to guide researchers in their investigations.

Data Presentation

Disinfection Efficacy of Performic Acid

Performic acid has demonstrated superior disinfection performance compared to other common disinfectants like peracetic acid (PAA) and chlorine.[3] The tables below summarize the quantitative data on the inactivation of various microorganisms in wastewater effluents.

Microorganism	PFA Dose (mg/L)	Contact Time (min)	Log Reduction	Wastewater Type	Reference
E. coli	0.8	18	> 3	Secondary Effluent	[3]
Enterococci	0.8	18	~2.5	Secondary Effluent	[3]
Fecal Coliforms	0.5 - 1.0	10	≤ 3	Secondary Effluent	[2]
MS2-coliphages	> 1.0	10	< 3	Secondary Effluent	[2]
Salmonella spp.	Not Specified	Not Specified	Effective	Secondary Effluent	[2]
Clostridium perfringens spores	Not Specified	Not Specified	Effective	Secondary Effluent	[2]
Giardia cysts	Not Specified	Not Specified	Effective	Secondary Effluent	[2]
Fecal Coliforms	3.4	45	3	Advanced Primary Effluent	[6]
Fecal Coliforms	6.0	45	Almost total	Advanced Primary Effluent	[6]

Oxidation of Chemical Contaminants

Performic acid exhibits selective reactivity towards chemical contaminants, showing high efficacy against compounds containing reduced-sulfur moieties and tertiary amine groups.[\[7\]](#)[\[8\]](#) Its reactivity with other organic micropollutants is more limited.

Compound	Compound Type	PFA Concentration (μM)	Second-Order Rate Constant (kapp, M ⁻¹ s ⁻¹) at pH 7	Reference
Ranitidine	Thioether, Tertiary Amine	20	> 1.0 x 10 ⁵	[7]
Benzenethiol	Thiol	20	> 1.0 x 10 ⁵	[7]
3-Mercaptophenol	Thiol	20	> 1.0 x 10 ⁵	[7]
Lidocaine	Tertiary Amine	20	1.1 x 10 ⁴	[7]
Methionine	Amino Acid (Thioether)	20	1.8 x 10 ³	[7]
Cysteine	Amino Acid (Thiol)	20	> 1.0 x 10 ⁵	[7]

Impact on Bulk Water Quality Parameters

Data on the specific impact of **performic acid** on Chemical Oxygen Demand (COD) and Biochemical Oxygen Demand (BOD) is limited. However, studies on the closely related peracetic acid (PAA) suggest that at typical disinfection doses, the impact on these parameters is minimal. Some studies have even reported a slight decrease in BOD and COD, potentially due to the oxidation of some organic matter.[9][10] Further research is needed to quantify the effects of PFA on these bulk parameters.

Experimental Protocols

On-site Generation of Performic Acid (Laboratory Scale)

Objective: To safely generate a **performic acid** solution for laboratory-scale wastewater treatment experiments.

Materials:

- Formic acid (HCOOH, ~98-100%)

- Hydrogen peroxide (H_2O_2 , 30-50%)
- Sulfuric acid (H_2SO_4 , concentrated, as catalyst - optional, use with extreme caution)
- Deionized water
- Ice bath
- Glass reactor vessel with a magnetic stirrer
- Pipettes and graduated cylinders
- Personal Protective Equipment (PPE): safety goggles, lab coat, acid-resistant gloves

Procedure:

- Work in a well-ventilated fume hood.
- Place the glass reactor vessel in an ice bath on a magnetic stirrer.
- For a typical preparation, slowly add a calculated amount of formic acid to the reactor.
- While stirring, slowly add the hydrogen peroxide to the formic acid in the reactor. A common molar ratio is 1:1, but this can be varied. The reaction is exothermic, so maintain the temperature below 25°C using the ice bath.[\[11\]](#)
- If a catalyst is used, a very small, carefully measured amount of concentrated sulfuric acid can be added to the formic acid before the hydrogen peroxide. Extreme caution is advised when handling concentrated sulfuric acid.
- Allow the solution to react for a specified time (e.g., 60-90 minutes) with continuous stirring in the ice bath to reach equilibrium.[\[11\]](#)
- The resulting solution contains **performic acid**, unreacted formic acid and hydrogen peroxide, and water. This solution is unstable and should be used immediately.[\[4\]](#)

Wastewater Disinfection Efficacy Testing

Objective: To determine the disinfection efficacy of **performic acid** against target microorganisms in a wastewater sample.

Materials:

- Freshly prepared **performic acid** solution
- Wastewater sample (e.g., secondary effluent)
- Sterile flasks or beakers
- Magnetic stirrer and stir bars
- Micropipettes
- Timer
- Neutralizing agent (e.g., sodium thiosulfate)
- Microbiological growth media and petri dishes
- Incubator
- Plate reader or manual colony counting equipment

Procedure:

- Dispense a known volume of the wastewater sample into sterile flasks.
- Place the flasks on a magnetic stirrer.
- Spike the wastewater with a known concentration of the target microorganism if necessary.
- At time zero, add a specific volume of the freshly prepared **performic acid** solution to achieve the desired dose (e.g., 0.5, 1, 2, 5 mg/L).
- Start the timer immediately.

- At predetermined contact times (e.g., 1, 5, 10, 30 minutes), withdraw an aliquot of the treated sample.
- Immediately add the aliquot to a tube containing a neutralizing agent to stop the disinfection reaction.
- Perform serial dilutions of the neutralized sample.
- Plate the dilutions onto the appropriate growth medium.
- Incubate the plates under optimal conditions for the target microorganism.
- Count the number of colonies (Colony Forming Units, CFUs) after the incubation period.
- Calculate the log reduction in microbial concentration compared to an untreated control sample.

Measurement of Performic Acid Residual

Objective: To determine the concentration of **performic acid** in a treated wastewater sample.

Principle: The N,N-diethyl-p-phenylenediamine (DPD) colorimetric method, adapted for peracids, is a common and reliable method.^[4]

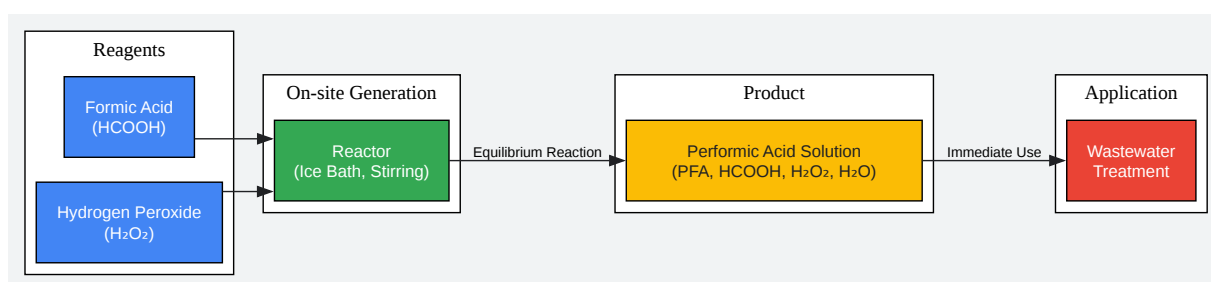
Materials:

- DPD reagent
- Potassium iodide (KI) solution
- Phosphate buffer solution
- Spectrophotometer
- Cuvettes
- Treated wastewater sample

Procedure:

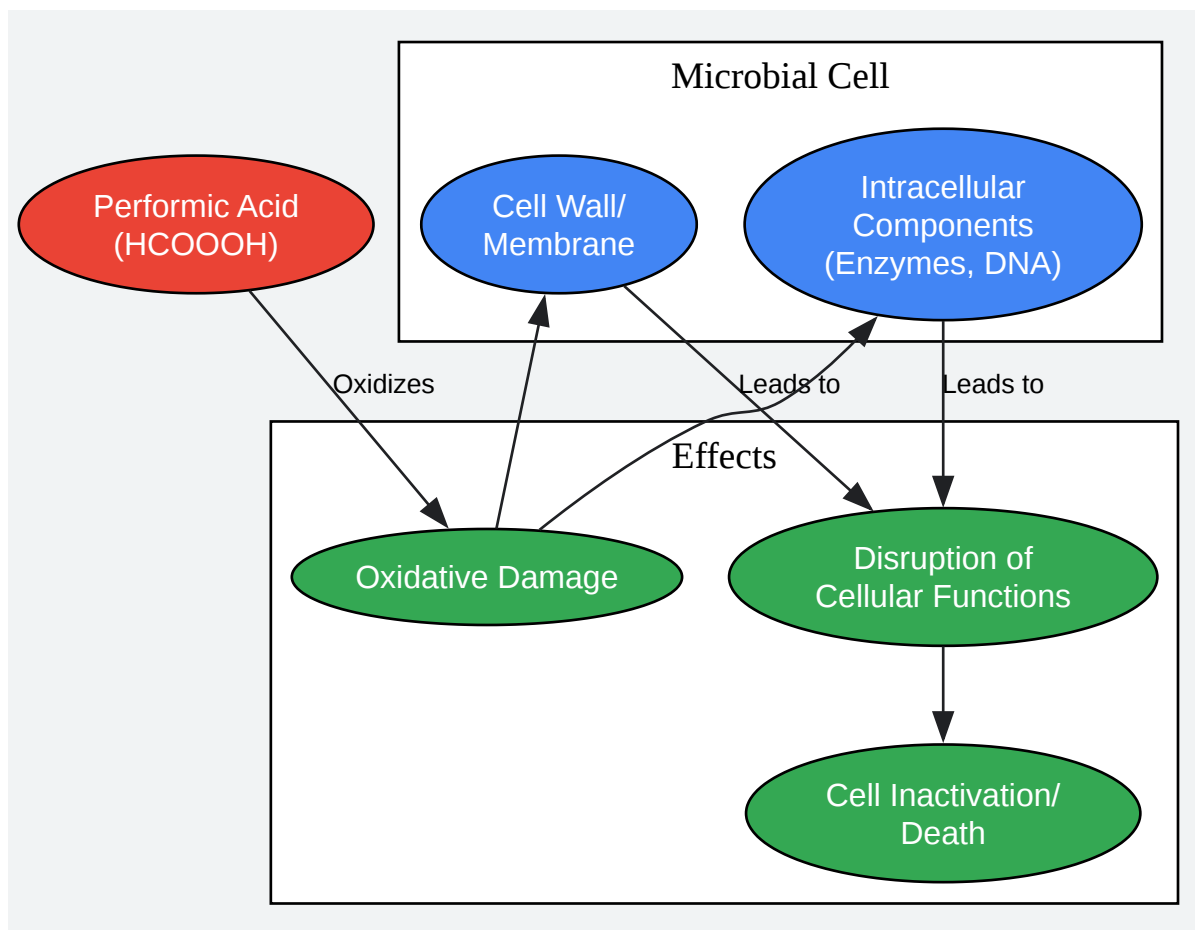
- Collect a sample of the PFA-treated wastewater.
- To a cuvette, add the phosphate buffer solution.
- Add the DPD reagent and the KI solution.
- Add a specific volume of the wastewater sample to the cuvette and mix.
- A pink color will develop in the presence of PFA.
- Measure the absorbance of the solution at a specific wavelength (typically around 515 nm) using the spectrophotometer.
- Determine the concentration of PFA from a pre-established calibration curve prepared using PFA standards of known concentrations.
- It is important to analyze samples immediately after collection as PFA is unstable.[4]

Visualizations



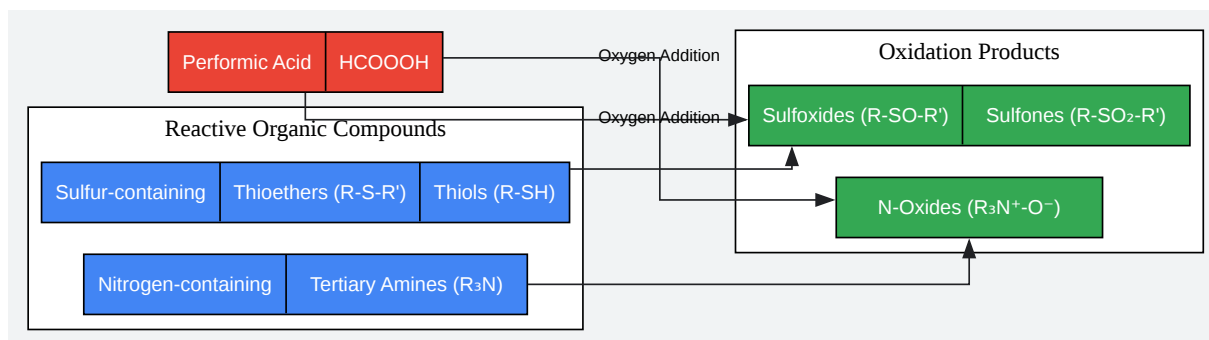
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On-site generation workflow for **performic acid**.



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Mechanism of microbial disinfection by **performic acid**.



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Oxidation of organic compounds by **performic acid**.

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- To cite this document: BenchChem. [Application Notes and Protocols for Wastewater Treatment Using Performic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091509#wastewater-treatment-protocols-using-performic-acid]

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